

# Application Notes and Protocols: Chrysophenine in Textile Dyeing Research

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## Compound of Interest

Compound Name: Chrysophenine

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These application notes provide a comprehensive overview of the use of **Chrysophenine** (C.I. Direct Yellow 12) in textile dyeing research. This document includes detailed experimental protocols, quantitative data on dyeing performance, and visualizations to illustrate key processes and interactions. **Chrysophenine** is a direct dye widely used for cellulosic fibers due to its ease of application and bright, yellow hue.<sup>[1]</sup>

## Overview of Chrysophenine

**Chrysophenine** is a synthetic anionic dyestuff belonging to the stilbene class of direct dyes.<sup>[2]</sup> It is primarily used for dyeing cotton, viscose, silk, and paper.<sup>[1][3][4][5]</sup> Its molecular structure allows for direct affinity to cellulose fibers through non-covalent interactions, eliminating the need for a mordant.<sup>[1]</sup>

Key Properties:

- Appearance: Yellow to orange powder.<sup>[1][2]</sup>
- Solubility: Soluble in water, forming a yellow to golden-yellow solution.<sup>[1][2][3]</sup> It is slightly soluble in ethanol.<sup>[2]</sup>
- Chemical Name: Disodium 4,4'-bis[(4-anilino-6-ethoxy-1,3,5-triazin-2-yl)amino]stilbene-2,2'-disulphonate

- C.I. Name: Direct Yellow 12[5]
- CAS Number: 2870-32-8[4][5]

## Quantitative Data Presentation

The following tables summarize the key performance indicators of **Chrysophenine G** on cotton fabric. The data is compiled from various sources and represents typical performance under standard dyeing conditions.

Table 1: Colorfastness Properties of **Chrysophenine G** on Cotton

Fastness Property	Rating (ISO Standards)
Light Fastness	2
Washing Fastness (Color Change)	2-3
Rubbing Fastness (Dry)	4
Rubbing Fastness (Wet)	3

Note: Fastness is rated on a scale of 1 to 5 for washing and rubbing (5 being the best) and 1 to 8 for light fastness (8 being the best).[6][7]

Table 2: Typical Dyeing Parameters for **Chrysophenine G** on Cotton

Parameter	Recommended Value/Range
Dye Concentration (% owf*)	1-5%
Salt Concentration (g/L)	10-20 g/L (Sodium Chloride or Sodium Sulfate)
pH	6-8[1][3]
Temperature	90-95°C[8]
Liquor Ratio	1:20 - 1:30
Dyeing Time	45-60 minutes at dyeing temperature

\*% owf: on the weight of the fabric

## Experimental Protocols

This section provides detailed protocols for the dyeing of cotton fabric with **Chrysophenine G** using a laboratory-scale exhaust dyeing method.

## Materials and Equipment

- Scoured and bleached 100% cotton fabric
- **Chrysophenine G** (C.I. Direct Yellow 12)
- Sodium chloride (NaCl) or Sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Soda ash ( $\text{Na}_2\text{CO}_3$ ) (for pH adjustment if necessary)
- Wetting agent
- Laboratory dyeing machine (e.g., beaker dyer)
- Beakers, graduated cylinders, and pipettes
- Stirring rods
- pH meter
- Spectrophotometer for color measurement (optional)
- Grey scales for assessing color change and staining

## Stock Solution Preparation

- Accurately weigh 1.0 g of **Chrysophenine G** powder.
- Make a smooth paste with a small amount of cold water.
- Add approximately 50 mL of boiling water to the paste while stirring continuously to dissolve the dye completely.

- Transfer the solution to a 100 mL volumetric flask and make up to the mark with distilled water. This creates a 1% (w/v) stock solution.

## Dyeing Procedure

- Fabric Preparation: Weigh the dry, scoured, and bleached cotton fabric sample. For this protocol, we will assume a 5 g sample.
- Dye Bath Preparation:
  - Calculate the required volume of water for a 1:20 liquor ratio (5 g fabric x 20 = 100 mL total volume).
  - In a beaker, add the required amount of water.
  - Add a wetting agent (e.g., 1 g/L).
  - Add the calculated amount of **Chrysophenine G** stock solution to achieve the desired shade percentage (e.g., for a 2% shade on a 5 g fabric, you would need 0.1 g of dye, which is 10 mL of the 1% stock solution).
  - Add sodium chloride or sodium sulfate (e.g., 20 g/L, which would be 2 g for a 100 mL dye bath).
  - Stir the dye bath until all components are fully dissolved.
  - Check and adjust the pH to the desired range (6-8) using a dilute solution of soda ash or a suitable acid if necessary.
- Dyeing Process:
  - Immerse the cotton fabric sample in the dye bath at room temperature.
  - Place the beaker in the laboratory dyeing machine.
  - Raise the temperature of the dye bath to 90-95°C over 20-30 minutes.

- Maintain the temperature at 90-95°C for 45-60 minutes, ensuring continuous agitation of the fabric.[8]
- After-treatment:
  - After the dyeing time is complete, cool the dye bath to 60-70°C.[8]
  - Remove the fabric from the dye bath and rinse it thoroughly with cold water until the water runs clear.
  - Perform a soaping treatment to remove any unfixed dye from the fabric surface. This can be done by washing the fabric in a 2 g/L soap solution at 60°C for 15 minutes.
  - Rinse the fabric again with hot and then cold water.
  - Squeeze the excess water from the fabric and air-dry it.

## Evaluation of Dyeing Performance

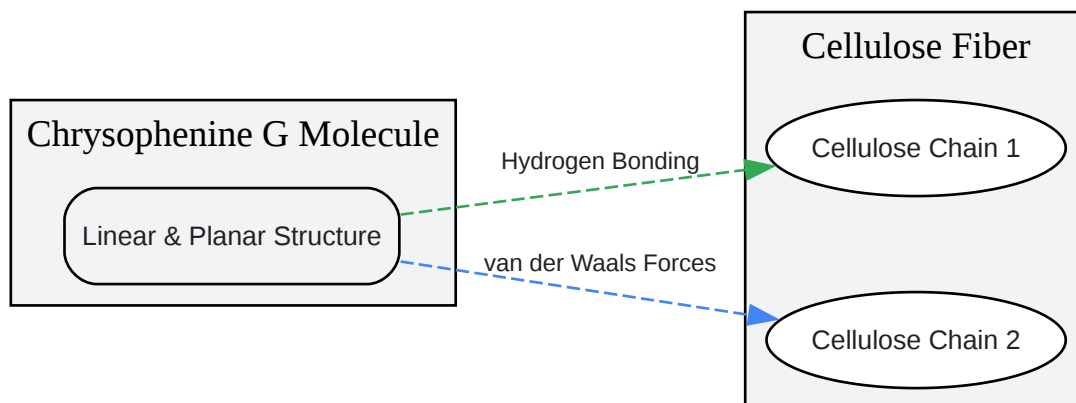
- Colorfastness to Washing: Follow ISO 105-C06 standard test method.
- Colorfastness to Light: Follow ISO 105-B02 standard test method.
- Colorfastness to Rubbing (Crocking): Follow ISO 105-X12 standard test method.
- Dye Uptake (%): The percentage of dye uptake can be determined by measuring the absorbance of the dye bath solution before and after dyeing using a spectrophotometer at the wavelength of maximum absorbance for **Chrysophenine G**. The following formula can be used:
  - % Dye Uptake =  $[(\text{Absorbance\_initial} - \text{Absorbance\_final}) / \text{Absorbance\_initial}] \times 100$

## Visualizations

### Chemical Interaction

The affinity of **Chrysophenine G** for cellulose fibers is primarily due to a combination of hydrogen bonding and van der Waals forces between the dye molecule and the cellulose

polymer. The linear and planar structure of the **Chrysophenine** molecule facilitates its alignment with the cellulose chains.

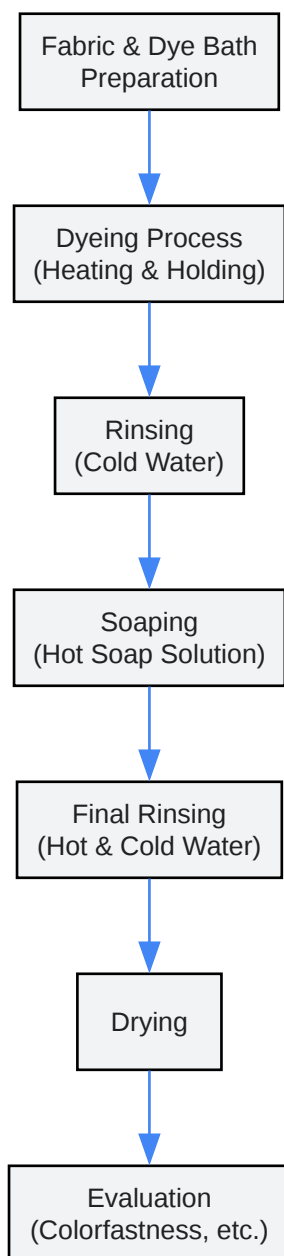


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Caption: Interaction of **Chrysophenine** G with cellulose fibers.

## Experimental Workflow

The following diagram illustrates the key steps in the exhaust dyeing of cotton with **Chrysophenine** G.



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Caption: Experimental workflow for **Chrysophenine G** dyeing.

## Concluding Remarks

**Chrysophenine** remains a significant dye in textile research and industry for cellulosic fibers due to its straightforward application process. The provided protocols and data serve as a foundational guide for researchers. It is important to note that variations in fabric type, water quality, and auxiliary chemicals can influence the final dyeing results. Therefore, preliminary

trials are always recommended to optimize the process for specific applications. Further research could focus on improving the colorfastness properties of **Chrysophenine** through the use of fixing agents or by modifying the dyeing process.

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